

Technical Assessment & Quality Guide: N-Allyl-1-Aminoindane

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Compound of Interest

Compound Name: *N-(prop-2-en-1-yl)-2,3-dihydro-1H-inden-1-amine*

CAS No.: 91639-43-9

Cat. No.: B3332701

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Comparative Analysis against Rasagiline Mesylate Part 1: Executive Summary & Compound Identity[1]

N-(prop-2-en-1-yl)-2,3-dihydro-1H-inden-1-amine is a structural analog of the irreversible MAO-B inhibitor Rasagiline.[1] In drug development, it is monitored as a specific process impurity (often designated as Impurity A or similar in pharmacopeial monographs) arising from the alkylation step of 1-aminoindane.

Its presence in the final drug product is critical to control because the allyl group fails to execute the mechanism-based "suicide inhibition" characteristic of the propargyl group in Rasagiline, leading to a loss of therapeutic efficacy.[1]

Chemical Identity Table

Attribute	Specification
IUPAC Name	N-(prop-2-en-1-yl)-2,3-dihydro-1H-inden-1-amine
Common Name	N-Allyl-1-aminoindane
CAS Number	91639-43-9 (Racemic) / 1166392-42-2 (R-Enantiomer)
Molecular Formula	
Molecular Weight	173.26 g/mol
Key Structural Feature	Indane ring fused to an Allyl amine (Alkene)
Primary Role	Pharmaceutical Reference Standard / Process Impurity

Part 2: Critical Quality Attributes (COA) for Reference Standards

When sourcing or characterizing this compound as a reference standard, the Certificate of Analysis (COA) must validate three specific attributes that differentiate it from the active drug (Rasagiline).

Identity Verification (NMR & IR)

- Requirement: The COA must demonstrate the presence of the olefinic protons (allyl group) and the absence of the acetylenic proton (propargyl group).
- Diagnostic Signal:
 - ¹H-NMR: Look for the multiplet at 5.8–6.0 ppm (–CH=) and terminal vinyl protons at 5.1–5.3 ppm (=CH₂).
 - Differentiation: Rasagiline shows a triplet at ~2.2 ppm (acetylenic CH), which must be absent in the N-Allyl analog.[\[1\]](#)

Enantiomeric Purity (Chiral HPLC)

- Context: Rasagiline is the (R)-(+)-enantiomer.^{[2][3]} The N-allyl impurity may be present as the (R)-isomer, (S)-isomer, or racemate depending on the synthesis route.^[1]
- Standard: Enantiomeric Excess (ee) > 99.5% is required for quantitative reference standards to ensure accurate impurity calculation in the final drug product.

Purity by HPLC (Area %)

- Standard: > 98.0% (Reference Grade).
- Critical Impurity in the Standard: Unreacted 1-Aminoindane. This is the starting material for both Rasagiline and the N-Allyl analog.^[1]

Part 3: Comparative Performance (SAR Analysis)

The scientific value of this compound lies in its comparison to Rasagiline. The data below illustrates why the Propargyl moiety is essential for drug action and why the Allyl moiety renders the molecule pharmacologically inferior.

Mechanism of Action: The "Suicide" Switch

- Rasagiline (Propargyl): The triple bond is oxidized by the FAD cofactor in MAO-B. This creates a reactive intermediate that forms a covalent bond with the enzyme's N(5) of the flavin, permanently disabling it (Irreversible Inhibition).
- N-Allyl Analog (Allyl): The double bond is sterically similar but electronically less reactive toward this specific radical mechanism.^[1] It typically acts as a reversible competitive inhibitor or a weak substrate, failing to lock the enzyme permanently.

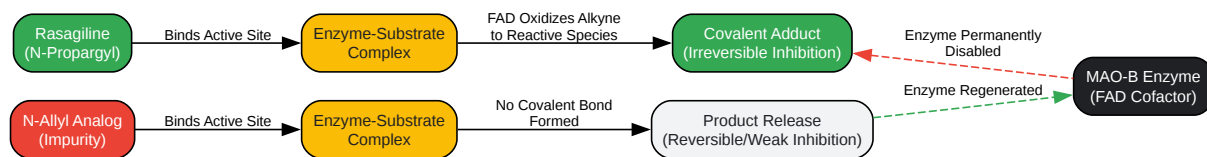
Comparative Data Table

Feature	Rasagiline (API)	N-Allyl Analog (Alternative)	Implication
N-Substituent	Propargyl (–)	Allyl (–)	Critical Determinant
Binding Type	Irreversible (Covalent Adduct)	Reversible (Competitive)	Propargyl confers long-duration efficacy. [1]
Potency ()	~4.4 nM (MAO-B)	> 100 nM (Estimated)*	Allyl analog is significantly less potent.
Selectivity	High MAO-B > MAO-A	Reduced Selectivity	Loss of specificity increases side effect risk.[1]
Metabolism	De-alkylation to 1-aminoindane	Epoxidation / De-alkylation	Different metabolic profile.[1]

*Note: Potency estimates based on SAR of propargylamine vs. allylamine derivatives in MAO inhibition literature.

Visualizing the Pathway (Graphviz)

The following diagram illustrates the divergent pathways of the two compounds interacting with the MAO-B enzyme.



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Figure 1: Mechanism-based differentiation.[1] The Propargyl group (Rasagiline) enables irreversible inhibition, while the Allyl group results in reversible binding, demonstrating why the N-Allyl analog is considered an impurity rather than a therapeutic alternative.

Part 4: Experimental Protocol (Impurity Profiling)

To utilize N-Allyl-1-aminoindane as a reference standard for validating Rasagiline purity, the following HPLC protocol is recommended. This method ensures separation of the API, the N-Allyl impurity, and the 1-aminoindane metabolite.[1]

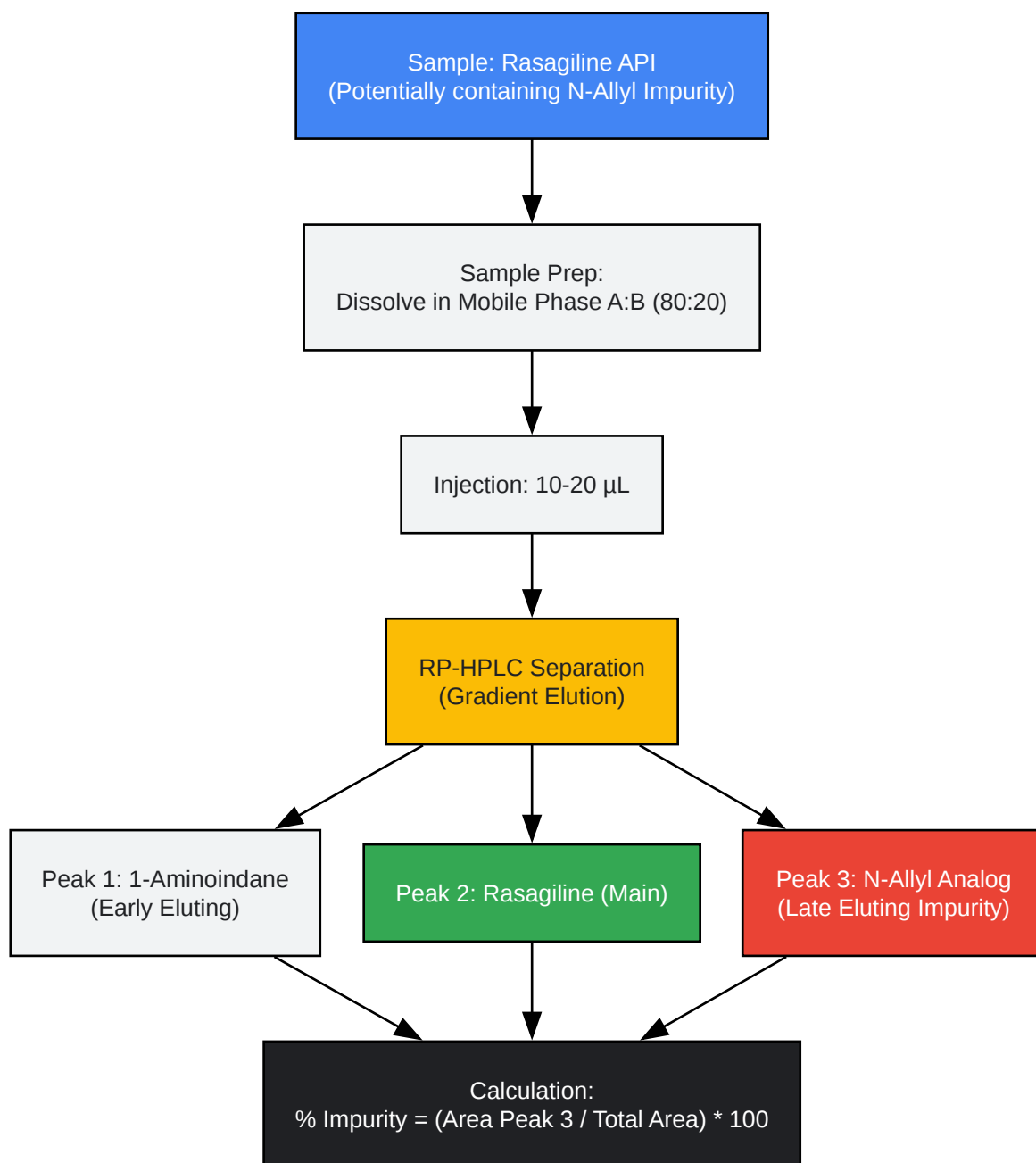
Method: Reverse-Phase HPLC (Gradient)[1]

Objective: Quantify N-Allyl-1-aminoindane at < 0.15% levels in Rasagiline Mesylate.

- Column: C18 Stationary Phase (e.g., Zorbax SB-C18, 250 x 4.6 mm, 5 µm).[1]
 - Why: Strong hydrophobicity is needed to separate the structurally similar allyl and propargyl groups.
- Mobile Phase:
 - A: Buffer (0.05M
 , pH 3.0 adjusted with phosphoric acid).
 - B: Acetonitrile (ACN).
- Gradient Program:
 - 0-5 min: 80% A / 20% B (Isocratic hold for polar metabolites).[1]
 - 5-20 min: Linear ramp to 40% B (Elution of API).
 - 20-30 min: Ramp to 70% B (Elution of N-Allyl impurity).
 - Note: The N-Allyl analog is more lipophilic than Rasagiline (Alkyne is slightly more polar/acidic than Alkene), so it typically elutes after the main peak.[1]
- Detection: UV at 210 nm or 265 nm (Indane ring absorption).

- System Suitability Criteria:
 - Resolution (): > 2.0 between Rasagiline and N-Allyl Analog.
 - Tailing Factor: < 1.5 for all peaks.

Workflow Diagram



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Figure 2: Analytical workflow for separating and quantifying the N-Allyl impurity using Reverse-Phase HPLC.

Part 5: References

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- European Pharmacopoeia (Ph. Eur.). Rasagiline Mesylate Monograph: Impurity Profiling.[1] (Standard Pharmacopeial Reference for Impurity A).
- Chen, J., et al. (2014). Synthesis and impurity profiling of Rasagiline Mesylate. *Journal of Pharmaceutical and Biomedical Analysis*.

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Sources

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